

# Inactive Analog of WDR5 Inhibitor OICR-9429: A Technical Guide

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## Compound of Interest

Compound Name: OICR-0547

Cat. No.: B15605429

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## Introduction

The WD40-repeat-containing protein 5 (WDR5) is a critical component of multiple protein complexes, most notably the mixed-lineage leukemia (MLL) histone methyltransferase complex. By acting as a scaffolding protein, WDR5 facilitates the interaction between MLL and its histone H3 substrate, leading to the methylation of histone H3 at lysine 4 (H3K4). This epigenetic modification is a key regulator of gene expression and is frequently dysregulated in various cancers, including acute myeloid leukemia (AML). OICR-9429 is a potent and selective small-molecule inhibitor that disrupts the WDR5-MLL interaction, thereby inhibiting the enzymatic activity of the MLL complex. To facilitate rigorous pharmacological studies and validate the on-target effects of OICR-9429, a structurally similar but biologically inactive analog, **OICR-0547**, has been developed. This technical guide provides an in-depth overview of OICR-9429 and its inactive analog **OICR-0547**, presenting key quantitative data, detailed experimental protocols, and visualizations of the relevant biological pathways and experimental workflows.

## Data Presentation

The following tables summarize the key quantitative data for OICR-9429 and its inactive analog, **OICR-0547**.

Table 1: Biochemical and Biophysical Data

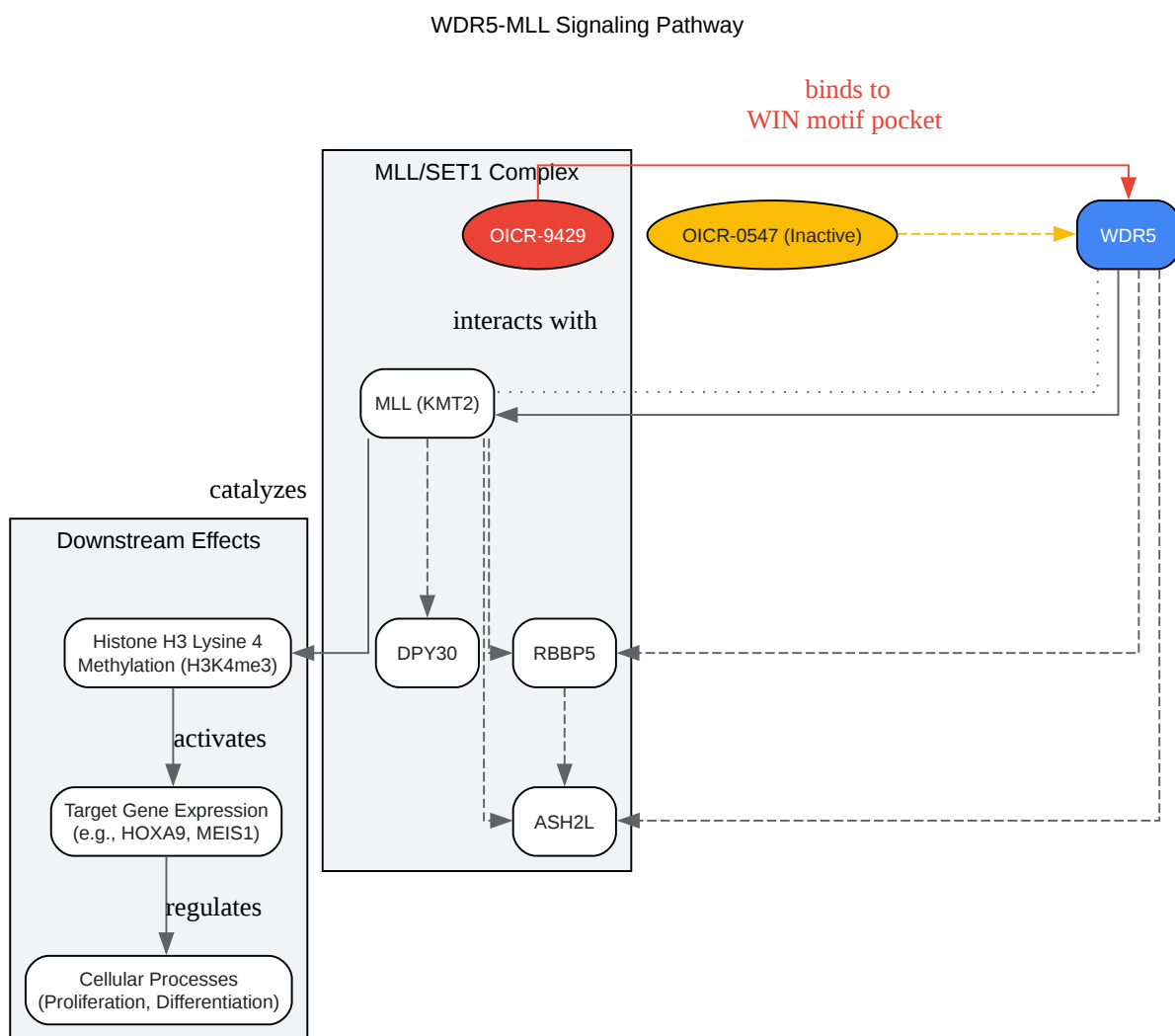
Compound	Target	Assay Type	Kd (nM)	Kdisp (nM)	IC50 (nM)	Reference
OICR-9429	WDR5	Isothermal Titration Calorimetry (ITC)	52	-	-	[1]
WDR5	Surface Plasmon Resonance (Biacore)	24, 51	-	-	[1][2]	
WDR5-MLL Interaction	Fluorescence Polarization (FP)	93 ± 28	64 ± 4	64	[2][3]	
OICR-0547	WDR5	Not specified	Does not bind	-	-	[3]

Table 2: Cellular Activity Data

Compound	Cell Line	Assay Type	IC50 ( $\mu$ M)	Effect	Reference
OICR-9429	MLL-rearranged leukemia cells	Cell Viability	< 1	Reduces viability	[1][2]
p30-expressing human AML cells	Proliferation/Differentiation	Not specified	Inhibits proliferation, induces differentiation	[3]	
OICR-0547	OICR-9429-sensitive and -resistant cells	Cell Viability	Not specified	No effect at relevant concentrations	[3]

## Signaling Pathway

The WDR5-MLL signaling pathway is central to the regulation of gene expression through histone methylation. WDR5 is a core component of the WRAD complex, which also includes RBBP5, ASH2L, and DPY30. This complex is essential for the catalytic activity of MLL histone methyltransferases. OICR-9429 acts by competitively binding to the MLL-binding pocket on WDR5, thereby preventing the assembly of the functional MLL complex and subsequent H3K4 methylation.



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Caption: WDR5-MLL signaling and inhibition.

## Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below.

## Fluorescence Polarization (FP) Competition Assay

This assay is used to determine the ability of a test compound to disrupt the interaction between WDR5 and a fluorescently labeled MLL peptide.

Materials:

- Purified recombinant human WDR5 protein
- Fluorescently labeled MLL peptide (e.g., FAM-labeled WIN peptide)
- Assay buffer (e.g., 20 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT, 0.01% Tween-20)
- OICR-9429 and **OICR-0547**
- 384-well, low-volume, black, round-bottom plates
- Plate reader capable of measuring fluorescence polarization

Procedure:

- Prepare a stock solution of the fluorescently labeled MLL peptide in assay buffer at a concentration of 20 nM.
- Prepare a stock solution of WDR5 protein in assay buffer at a concentration of 40 nM.
- Prepare serial dilutions of OICR-9429 and **OICR-0547** in DMSO, followed by a dilution in assay buffer to the desired final concentrations. The final DMSO concentration should be kept constant across all wells (e.g., 1%).
- In a 384-well plate, add 10  $\mu$ L of the WDR5 protein solution to each well.
- Add 5  $\mu$ L of the serially diluted compounds or DMSO (vehicle control) to the appropriate wells.
- Incubate the plate at room temperature for 15 minutes with gentle shaking.

- Add 5  $\mu$ L of the fluorescently labeled MLL peptide solution to all wells.
- Incubate the plate at room temperature for 60 minutes, protected from light.
- Measure the fluorescence polarization on a plate reader.
- The data is then analyzed to calculate the IC<sub>50</sub> value for the displacement of the fluorescent peptide.

## Isothermal Titration Calorimetry (ITC)

ITC is used to directly measure the binding affinity ( $K_d$ ) of a compound to its target protein by measuring the heat change upon binding.

Materials:

- Purified recombinant human WDR5 protein
- OICR-9429 and **OICR-0547**
- ITC buffer (e.g., 20 mM HEPES pH 7.5, 150 mM NaCl)
- Isothermal titration calorimeter

Procedure:

- Dialyze the WDR5 protein against the ITC buffer overnight at 4°C.
- Prepare a solution of WDR5 protein in the ITC buffer at a concentration of 10-20  $\mu$ M.
- Prepare a solution of OICR-9429 or **OICR-0547** in the ITC buffer at a concentration of 100-200  $\mu$ M.
- Degas both the protein and compound solutions.
- Load the WDR5 protein solution into the sample cell of the calorimeter.
- Load the compound solution into the injection syringe.

- Perform a series of injections (e.g., 20 injections of 2  $\mu\text{L}$  each) of the compound solution into the protein solution at a constant temperature (e.g., 25°C).
- The heat of reaction for each injection is measured.
- The resulting data is fitted to a binding model to determine the dissociation constant ( $K_d$ ), enthalpy of binding ( $\Delta H$ ), and stoichiometry ( $n$ ).

## Cell Viability Assay (CellTiter-Glo®)

This assay determines the number of viable cells in culture based on the quantification of ATP, which is an indicator of metabolically active cells.

Materials:

- AML or other relevant cancer cell lines
- Cell culture medium
- OICR-9429 and **OICR-0547**
- 96-well, opaque-walled plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)
- Luminometer

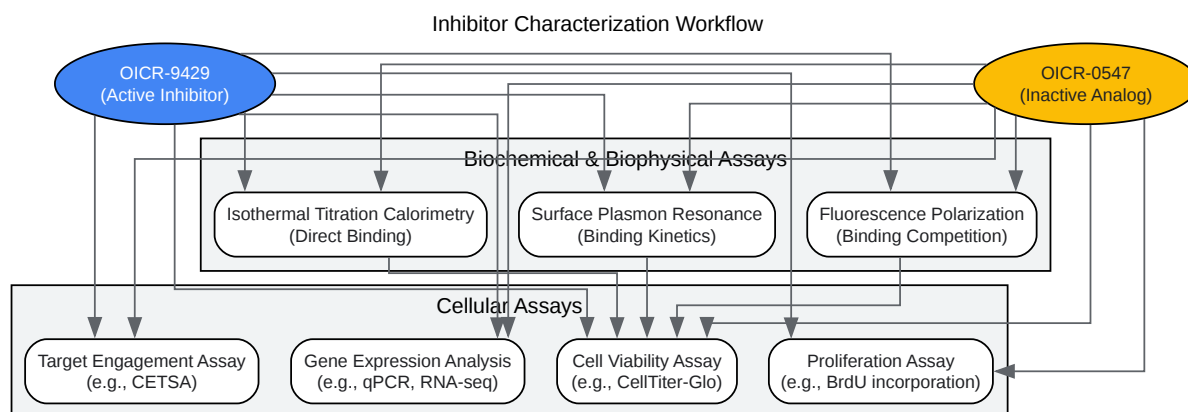
Procedure:

- Seed cells in a 96-well opaque-walled plate at a density of 5,000-10,000 cells per well in 100  $\mu\text{L}$  of culture medium.
- Incubate the plate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Prepare serial dilutions of OICR-9429 and **OICR-0547** in culture medium.
- Add the diluted compounds to the cells. Include wells with untreated cells (vehicle control).
- Incubate the plate for 72 hours at 37°C in a 5% CO<sub>2</sub> incubator.

- Equilibrate the plate to room temperature for 30 minutes.
- Add 100  $\mu$ L of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a luminometer.
- The data is normalized to the vehicle control and plotted to determine the IC50 value.

## Experimental Workflow

The following diagram illustrates a typical workflow for characterizing a WDR5 inhibitor and its inactive analog.

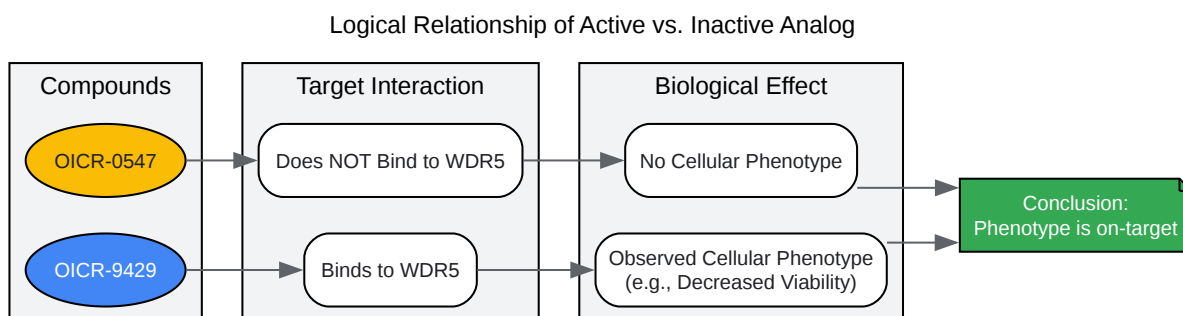


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Caption: Workflow for inhibitor characterization.

## Logical Relationship

The use of an inactive analog is crucial for establishing that the observed biological effects of the active compound are due to its interaction with the intended target.



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Caption: Logic of using an inactive control.

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## References

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- 2. scitechnol.com [scitechnol.com]
- 3. Pharmacological targeting of the Wdr5-MLL interaction in C/EBP $\alpha$  N-terminal leukemia - PMC [pmc.ncbi.nlm.nih.gov]
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